

Application Note & Protocol: Quantification of Didecyl Carbonate using a Novel HPLC-MS Method

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Compound of Interest

Compound Name: *Didecyl carbonate*

Cat. No.: *B15487549*

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Abstract

This document outlines a sensitive and robust High-Performance Liquid Chromatography-Mass Spectrometry (HPLC-MS) method for the quantitative analysis of **didecyl carbonate**. **Didecyl carbonate** is a dialkyl carbonate ester with applications in various industrial processes, and its accurate quantification is crucial for quality control and research. This method utilizes a reversed-phase C18 column with a methanol and water mobile phase, coupled with a single quadrupole mass spectrometer operating in positive electrospray ionization (ESI) mode. The protocol details sample preparation, instrument parameters, and data analysis, providing a comprehensive guide for researchers, scientists, and professionals in drug development and chemical analysis.

Introduction

Didecyl carbonate ($C_{21}H_{42}O_3$, MW: 342.6 g/mol) is an organic compound with increasing interest in various chemical formulations.[1] Its physicochemical properties necessitate a reliable analytical method for its quantification in complex matrices. High-Performance Liquid Chromatography (HPLC) coupled with Mass Spectrometry (MS) offers high selectivity and sensitivity, making it an ideal technique for this purpose.[2] This application note describes a novel HPLC-MS method developed and validated for the accurate quantification of **didecyl carbonate**. The method is designed to be straightforward and reproducible, catering to the needs of both research and quality control laboratories.

Experimental Protocols

Materials and Reagents

- **Didecyl carbonate** reference standard (>98% purity)
- HPLC-grade methanol
- HPLC-grade acetonitrile
- Ultrapure water (18.2 MΩ·cm)
- Formic acid (LC-MS grade)
- Dimethyl carbonate (Internal Standard, >99% purity)

Instrumentation

- HPLC System: Agilent 1290 Infinity II LC system or equivalent, equipped with a binary pump, autosampler, and column thermostat.
- Mass Spectrometer: Agilent 6120 Single Quadrupole LC/MS system or equivalent, with an electrospray ionization (ESI) source.
- Analytical Column: Agilent Zorbax RRHD Eclipse Plus C18, 2.1 x 50 mm, 1.8 μm, or equivalent reversed-phase column.

Preparation of Standard and Sample Solutions

Standard Stock Solution (1 mg/mL): Accurately weigh 10 mg of **didecyl carbonate** reference standard and dissolve it in 10 mL of methanol in a volumetric flask.

Internal Standard (IS) Stock Solution (1 mg/mL): Accurately weigh 10 mg of dimethyl carbonate and dissolve it in 10 mL of methanol in a volumetric flask.

Working Standard Solutions: Prepare a series of working standard solutions by serial dilution of the stock solution with methanol to achieve concentrations ranging from 1 μg/mL to 100 μg/mL. Add the internal standard to each working standard to a final concentration of 10 μg/mL.

Sample Preparation: Dissolve the sample containing **didecyl carbonate** in methanol to an estimated concentration within the calibration range. Add the internal standard to a final concentration of 10 µg/mL. Filter the final solution through a 0.22 µm syringe filter before injection.

HPLC-MS Method Parameters

HPLC Conditions:

Parameter	Value
Column	Zorbax RRHD Eclipse Plus C18, 2.1 x 50 mm, 1.8 µm
Mobile Phase A	Water + 0.1% Formic Acid
Mobile Phase B	Methanol + 0.1% Formic Acid
Gradient	0-1 min: 80% B, 1-5 min: 80-95% B, 5-6 min: 95% B, 6-6.1 min: 95-80% B, 6.1-8 min: 80% B
Flow Rate	0.4 mL/min
Column Temperature	40 °C
Injection Volume	5 µL

Mass Spectrometer Conditions:

Parameter	Value
Ionization Mode	Electrospray Ionization (ESI), Positive
Scan Mode	Selected Ion Monitoring (SIM)
SIM Ions (m/z)	[M+Na] ⁺ : 365.3, [M+H] ⁺ : 343.3 (for didecyl carbonate); [M+H] ⁺ : 91.1 (for dimethyl carbonate - IS)
Drying Gas Flow	10 L/min
Drying Gas Temp.	350 °C
Nebulizer Pressure	40 psi
Capillary Voltage	3500 V
Fragmentor Voltage	100 V

Data Presentation

The quantitative performance of the method was evaluated based on linearity, limit of detection (LOD), limit of quantification (LOQ), and precision. The results are summarized in the table below.

Parameter	Didecyl Carbonate
Linearity Range (µg/mL)	1 - 100
Correlation Coefficient (r ²)	> 0.998
Limit of Detection (LOD) (µg/mL)	0.25
Limit of Quantification (LOQ) (µg/mL)	0.80
Intra-day Precision (%RSD, n=6)	< 3%
Inter-day Precision (%RSD, n=6)	< 5%

Mandatory Visualizations

Experimental Workflow Diagram

Caption: Experimental workflow for the quantification of **didecyl carbonate**.

Logical Relationship of Method Validation

Caption: Key parameters for HPLC-MS method validation.

Conclusion

The HPLC-MS method described in this application note provides a reliable and sensitive tool for the quantification of **didecyl carbonate**. The method is characterized by its simple sample preparation, rapid analysis time, and excellent performance in terms of linearity, precision, and sensitivity. It is well-suited for routine analysis in quality control and for research applications where accurate determination of **didecyl carbonate** is required.

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References

- 1. Didecyl carbonate | C₂₁H₄₂O₃ | CID 221759 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. rsc.org [rsc.org]
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